

Essential Safety and Logistical Information for Handling Pranlukast Hemihydrate

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Compound of Interest

Compound Name: *Pranlukast hemihydrate*

Cat. No.: *B1239672*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for **Pranlukast hemihydrate**, including operational and disposal plans, to foster a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **Pranlukast hemihydrate**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure safety. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications
Eye/Face Protection	Safety Goggles with side-shields	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1]
Hand Protection	Protective Gloves	Nitrile, polyurethane, or neoprene gloves are recommended. It is strongly advised that vinyl gloves not be used.
Body Protection	Impervious Clothing/Protective Suit	A long-sleeved, seamless gown that closes in the back is required to protect the body from potential splashes or spills. [2] [3]
Respiratory Protection	Suitable Respirator	A NIOSH-certified N95 or N100 fit-tested respirator should be used when there is a risk of generating airborne powder or aerosols. [2] [4]

Hazard Identification and First Aid

Pranlukast hemihydrate is classified as a hazardous chemical.[\[1\]](#) It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[\[2\]](#)[\[5\]](#)

Exposure Route	Symptoms	First Aid Measures
Inhalation	May cause respiratory irritation.[2][5]	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[2][6]
Skin Contact	Causes skin irritation.[2][5]	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[1]
Eye Contact	Causes serious eye irritation.[2][5]	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[1][2]
Ingestion	Harmful if swallowed.[1][5]	Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.[1]

Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of **Pranlukast hemihydrate** and ensuring a safe laboratory environment.

Handling:

- Avoid contact with skin, eyes, and clothing.[1]
- Avoid ingestion and inhalation.[1]
- Prevent dust formation.[1]

- Use only in a well-ventilated area, preferably with appropriate exhaust ventilation.[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Recommended storage temperature is -20°C.[\[6\]](#)
- Keep away from direct sunlight and sources of ignition.[\[2\]](#)
- Incompatible with oxidizing agents, strong acids/alkalis, and strong reducing agents.[\[1\]](#)[\[2\]](#)

Accidental Release and Disposal Plan

In the event of an accidental release, immediate and appropriate action is necessary to contain the spill and prevent exposure.

Accidental Release Measures:

- Evacuate Personnel: Evacuate personnel to safe areas.[\[2\]](#)
- Ensure Ventilation: Ensure adequate ventilation.[\[2\]](#)
- Personal Protection: Use full personal protective equipment as outlined in the PPE section.[\[2\]](#)
- Containment: Prevent further leakage or spillage if safe to do so.[\[6\]](#)
- Clean-up:
 - For solid spills, sweep up and shovel into suitable containers for disposal. Avoid creating dust.[\[1\]](#)[\[6\]](#)
 - For solutions, absorb with a finely-powdered liquid-binding material (e.g., diatomite, universal binders).[\[2\]](#)

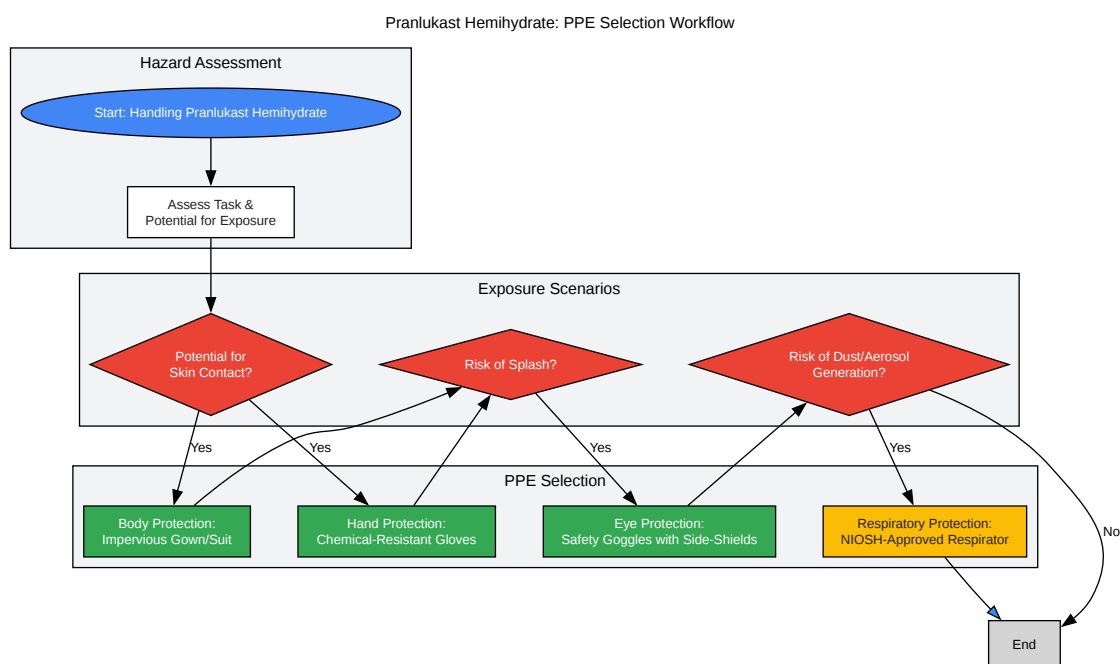
- Decontaminate surfaces and equipment by scrubbing with alcohol.[2]
- Environmental Precautions: Should not be released into the environment. Keep the product away from drains or water courses.[1][2]

Disposal Plan:

- Dispose of contents and container in accordance with local, regional, national, and international regulations.[5]
- For unused or waste product, it is recommended to dispose of it through a licensed waste disposal contractor.
- Empty containers should be taken to an approved waste handling site for recycling or disposal.
- Do not dispose of down the drain or into the environment.

PPE Selection Workflow

The following diagram outlines the logical workflow for selecting the appropriate Personal Protective Equipment when handling **Pranlukast hemihydrate**.



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PPE Selection Workflow Diagram

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